An In-depth Technical Guide to 4-chloro-N-heptyl-3-nitrobenzamide

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Compound of Interest

Compound Name:	*4-chloro-N-heptyl-3-nitrobenzamide*
Cat. No.:	*B404917*

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For Researchers, Scientists, and Drug Development Professionals

Foreword

This technical guide provides a comprehensive overview of **4-chloro-N-heptyl-3-nitrobenzamide**, a compound of interest for which a registered CAS (Chemical Abstracts Service) number has not been identified in publicly accessible databases. The absence of a CAS number suggests that this compound may not be commercially available or extensively documented. Therefore, this guide is structured to provide a scientifically robust framework for its synthesis, purification, and characterization based on established chemical principles and data from analogous structures. The information herein is intended to empower researchers to produce and validate this compound for further investigation.

Compound Profile: 4-chloro-N-heptyl-3-nitrobenzamide

Chemical Structure:

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Molecular Formula: $C_{14}H_{19}ClN_2O_3$

Molecular Weight: 314.77 g/mol

IUPAC Name: **4-chloro-N-heptyl-3-nitrobenzamide**

As of the latest search, a specific CAS number for **4-chloro-N-heptyl-3-nitrobenzamide** has not been found. This guide outlines a plausible synthetic route and expected analytical data.

Proposed Synthesis Pathway

The most direct and logical synthetic route to **4-chloro-N-heptyl-3-nitrobenzamide** is the nucleophilic acyl substitution of 4-chloro-3-nitrobenzoyl chloride with heptylamine. This two-step process begins with the conversion of 4-chloro-3-nitrobenzoic acid to its more reactive acyl chloride derivative, followed by amidation.

Synthesis Workflow Diagram

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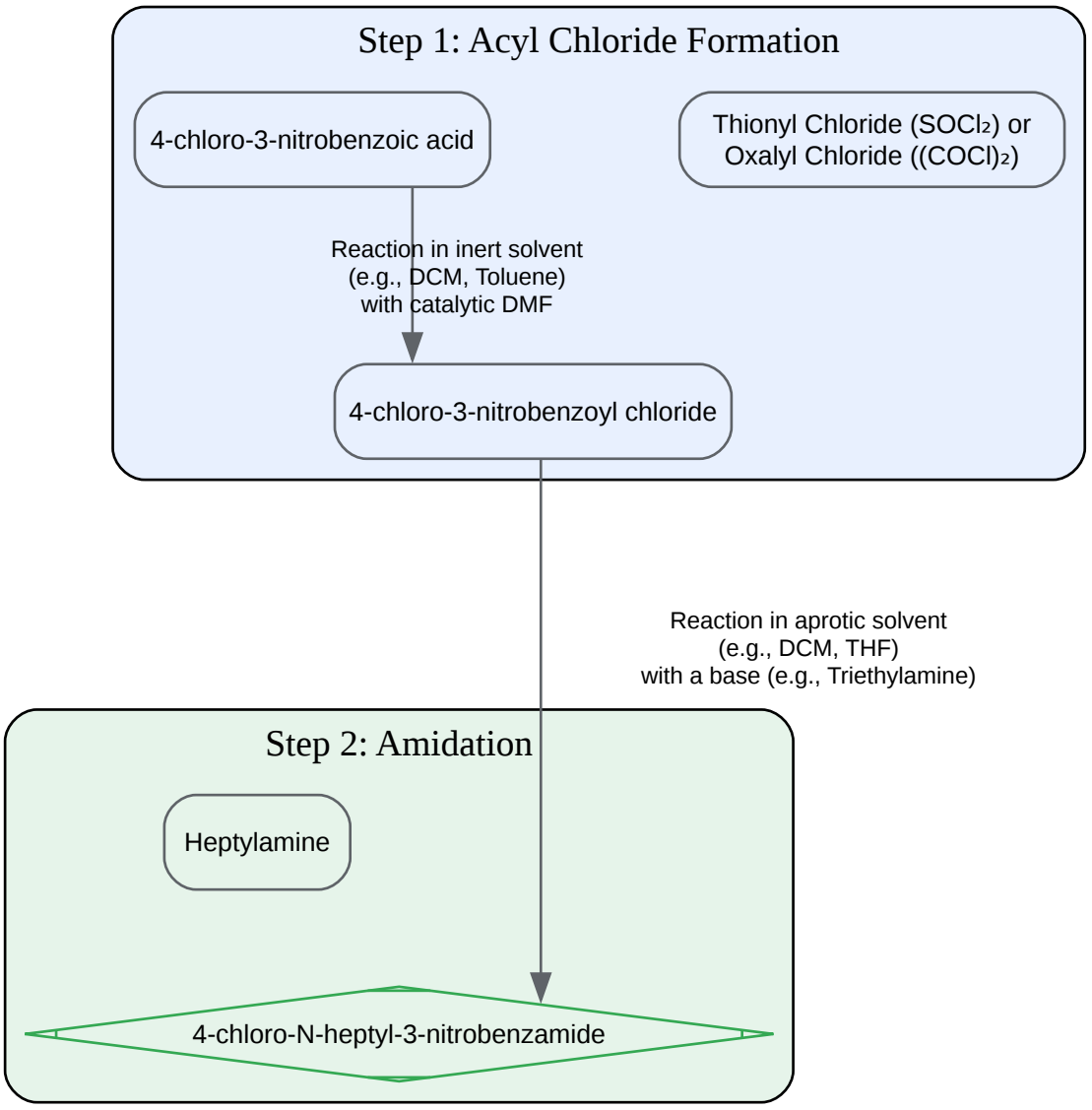

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Caption: Proposed two-step synthesis of **4-chloro-N-heptyl-3-nitrobenzamide**.

Detailed Experimental Protocols

Part 1: Synthesis of 4-chloro-3-nitrobenzoyl chloride

This procedure is adapted from a known synthesis of the acyl chloride.[1]

Materials:

- 4-chloro-3-nitrobenzoic acid

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- Oxalyl chloride or Thionyl chloride
- Anhydrous Dichloromethane (DCM)
- N,N-Dimethylformamide (DMF) (catalytic amount)
- Round-bottom flask with a magnetic stirrer
- Reflux condenser with a drying tube
- Dropping funnel

Procedure:

- In a clean, dry round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), suspend 4-chloro-3-nitrobenzoic acid in anhydrous DCM.
- Add a catalytic amount of DMF to the suspension.
- Fill a dropping funnel with a solution of oxalyl chloride (or thionyl chloride) in anhydrous DCM.
- Add the oxalyl chloride solution dropwise to the stirred suspension at room temperature.
- After the addition is complete, stir the reaction mixture at room temperature until the evolution of gas ceases and the solution becomes clear. The reaction can be gently heated to 40-50 °C to ensure completion.
- Remove the solvent and excess reagent under reduced pressure using a rotary evaporator. The resulting solid is 4-chloro-3-nitrobenzoyl chloride, which can be used in the next step without further purification.

Part 2: Synthesis of **4-chloro-N-heptyl-3-nitrobenzamide**

This is a standard amidation reaction.[2][3]

Materials:

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- 4-chloro-3-nitrobenzoyl chloride
- Heptylamine (CAS: 111-68-2)[4][5]
- Anhydrous Dichloromethane (DCM) or Tetrahydrofuran (THF)
- Triethylamine (or another non-nucleophilic base)
- Round-bottom flask with a magnetic stirrer
- Dropping funnel

Procedure:

- Dissolve heptylamine and triethylamine in anhydrous DCM in a round-bottom flask and cool the mixture to 0 °C in an ice bath.
- Dissolve the crude 4-chloro-3-nitrobenzoyl chloride from the previous step in anhydrous DCM and add it to a dropping funnel.
- Add the acyl chloride solution dropwise to the stirred amine solution at 0 °C. A white precipitate of triethylammonium chloride will form.
- After the addition is complete, allow the reaction mixture to warm to room temperature and stir for an additional 2-4 hours, or until TLC analysis indicates the consumption of the starting materials.
- Quench the reaction by adding water. Transfer the mixture to a separatory funnel.
- Wash the organic layer sequentially with dilute HCl, saturated $NaHCO_3$ solution, and brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to obtain the crude product.

Purification and Characterization

Purification

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The crude **4-chloro-N-heptyl-3-nitrobenzamide** can be purified by column chromatography on silica gel, using a gradient of ethyl acetate in hexanes as the eluent. Recrystallization from a suitable solvent system (e.g., ethanol/water or ethyl acetate/hexanes) can be employed for further purification.

Physicochemical Properties (Predicted)

Property	Predicted Value
Appearance	White to pale yellow solid
Melting Point	Expected to be a solid at room temperature
Solubility	Soluble in common organic solvents (DCM, Chloroform, Ethyl Acetate, Acetone). Insoluble in water.

Spectroscopic Data (Predicted)

^{1}H NMR Spectroscopy: The proton NMR spectrum is a crucial tool for structural confirmation. The expected chemical shifts (in ppm) in $CDCl_3$ are:

- Aromatic Protons: Three distinct signals in the aromatic region (δ 7.5-8.5 ppm).
- Amide Proton (N-H): A broad singlet or triplet around δ 6.0-7.0 ppm, which may exchange with D_2O.
- Heptyl Chain Protons:
  - $-CH_2-NH-$: A triplet around δ 3.3-3.5 ppm.
  - Internal Methylene Groups $(-CH_2-)_5$: A series of multiplets between δ 1.2-1.7 ppm.
  - Terminal Methyl Group ($-CH_3$): A triplet around δ 0.9 ppm.

^{13}C NMR Spectroscopy: The carbon NMR will provide further structural confirmation. Key expected chemical shifts include:

- Carbonyl Carbon (C=O): δ 165-170 ppm.

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- Aromatic Carbons: Six signals in the range of δ 120-150 ppm.
- Heptyl Chain Carbons: Signals in the aliphatic region (δ 14-40 ppm).

Infrared (IR) Spectroscopy: The IR spectrum will show characteristic absorption bands for the functional groups present.[6][7][8][9]

- N-H Stretch: A sharp to medium band around 3300-3400 cm^{-1}.
- C=O Stretch (Amide I): A strong, sharp band around 1640-1680 cm^{-1}.[10]
- N-H Bend (Amide II): A medium band around 1530-1570 cm^{-1}.
- Aromatic C-H Stretch: Bands above 3000 cm^{-1}.
- Nitro Group (NO_2) Asymmetric and Symmetric Stretch: Two strong bands around 1520-1560 cm^{-1} and 1340-1380 cm^{-1}.
- C-Cl Stretch: A band in the fingerprint region, typically around 600-800 cm^{-1}.

Mass Spectrometry (MS): Electron ionization (EI) or electrospray ionization (ESI) mass spectrometry can be used to determine the molecular weight.

- Molecular Ion Peak (M^+): Expected at m/z 314 and 316 with an approximate 3:1 ratio due to the chlorine isotopes (^{35}Cl and ^{37}Cl).
- Fragmentation Pattern: Common fragmentation pathways for benzamides include cleavage of the amide bond.[11][12][13][14][15]

Potential Applications and Research Directions

While the specific biological activity of **4-chloro-N-heptyl-3-nitrobenzamide** is not documented, its structural motifs suggest potential areas for investigation. Substituted benzamides are a well-established class of compounds with a wide range of biological activities, including applications as enzyme inhibitors, anticancer agents, and antimicrobials. The presence of a nitro group and a chlorine atom can influence the electronic properties and lipophilicity of the molecule, potentially modulating its interaction with biological targets.

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Researchers synthesizing this compound may consider screening it for activities such as:

- Anticancer activity against various cell lines.
- Antimicrobial activity against a panel of bacteria and fungi.
- Enzyme inhibition assays relevant to specific disease pathways.

Safety and Handling

Precautionary Measures:

- 4-chloro-3-nitrobenzoyl chloride: Is a lachrymator and corrosive. Handle with extreme care in a well-ventilated fume hood.
- Heptylamine: Is a corrosive and flammable liquid.
- Solvents: Dichloromethane is a suspected carcinogen.
- Always wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.
- Consult the Safety Data Sheets (SDS) for all reagents before use.

Conclusion

This technical guide provides a comprehensive roadmap for the synthesis, purification, and characterization of **4-chloro-N-heptyl-3-nitrobenzamide**. By following the outlined protocols and utilizing the predicted analytical data, researchers can confidently produce and validate this novel compound for further scientific exploration. The structured approach presented herein is designed to facilitate its investigation in various fields, particularly in medicinal chemistry and drug discovery.

References

- Chemistry LibreTexts. (2020). 10.7: Functional Groups and IR Tables. [Link]

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- Puranik, P. G., & Rao, K. V. (1963). Infrared spectroscopic studies of amides and anilides. Proceedings of the Indian Academy of Sciences - Section A, 58(6), 368-376.
- Katritzky, A. R., & Jones, R. A. (1959). The Infrared Spectra of Amides. Part 1. The Stretching Vibrations of Primary Carboxamides. Journal of the Chemical Society, 3670-3674.
- PrepChem.com. (n.d.). Synthesis of 4-chloro-3-nitrobenzoyl chloride. [Link]
- Quimica.es. (n.d.). IR Spectrum: Amides. [Link]
- Grützmacher, H. F., & Winkler, J. (1991). Dissociation of proton-bound complexes and proton affinity of benzamides. Journal of the American Society for Mass Spectrometry, 2(5), 453-462.
- LookChem. (n.d.). Heptylamine. [Link]
- ACS Omega. (2020). DFT-Calculated IR Spectrum Amide I, II, and III Band Contributions of N-Methylacetamide Fine Components. [Link]
- ResearchGate. (n.d.). Mass spectrum of benzamide (Scheme 2, 2b). [Link]
- National Institutes of Health. (n.d.). Synthesis, Biological Evaluation and Structure-Activity Relationships of N-Benzoyl-2-hydroxybenzamides as Agents Active against P. falciparum (K1 strain), Trypanosomes, and Leishmania. [Link]
- The Good Scents Company. (n.d.). heptyl amine. [Link]
- ResearchGate. (n.d.). Benzamide-simplified mass spectrum. [Link]
- National Institute of Standards and Technology. (n.d.). Benzamide. [Link]
- MDPI. (n.d.). N-(3-chlorophenethyl)-4-nitrobenzamide. [Link]
- Scribd. (n.d.). AIM: TO PERFORM THE SYNTHESIS OF BENZAMIDE FROM BENZOYL CHLORIDE. [Link]
- Google Patents. (n.d.). Preparation of 4-chloro-3-nitrobenzene sulfonyl chloride.
- Pearson. (n.d.). What compounds are formed from the reaction of benzoyl chloride with primary amines? [Link]

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- Scribd. (n.d.). Benzamide Synthesis and Recrystallization. [Link]
- Reddit. (2021). Purification of N-benzylbenzamides. [Link]
- ResearchGate. (2018). Synthesis of N-Substituted Benzamide Derivatives and their Evaluation as Antitumor Agents. [Link]
- ResearchGate. (n.d.). Reaction of NBD-Cl with primary amines. [Link]
- Google Patents. (n.d.).
- Organic Syntheses. (n.d.). p-NITROBENZOYL CHLORIDE. [Link]
- ACD/Labs. (n.d.). NMR Prediction. [Link]
- PubChem. (n.d.). 4-Chloro-3-nitrobenzamide. [Link]
- Chemguide. (n.d.). THE REACTION OF ACYL CHLORIDES WITH AMMONIA AND PRIMARY AMINES. [Link]
- Mestrelab Research. (n.d.). Download NMR Predict. [Link]
- Corin Wagen. (2023). Computational NMR Prediction: A Microreview. [Link]
- NMRDB.org. (n.d.). Predict all NMR spectra. [Link]
- PubMed. (2021). Direct alkylation of N,N-dialkyl benzamides with methyl sulfides under transition metal-free conditions. [Link]
- ACS Publications. (n.d.). Alkaline hydrolysis of benzamide and N-methyl- and N,N-dimethylbenzamide. [Link]
- ACS Publications. (2019). Manganese-Catalyzed N-Alkylation of Sulfonamides Using Alcohols. [Link]

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Sources

- 1. prepchem.com [prepchem.com]
- 2. mdpi.com [mdpi.com]
- 3. chemguide.co.uk [chemguide.co.uk]
- 4. CAS 111-68-2: Heptylamine | CymitQuimica [cymitquimica.com]
- 5. heptyl amine, 111-68-2 [thegoodscentscompany.com]
- 6. chem.libretexts.org [chem.libretexts.org]
- 7. ias.ac.in [ias.ac.in]
- 8. researchgate.net [researchgate.net]
- 9. IR Spectrum: Amides [quimicaorganica.org]
- 10. pubs.acs.org [pubs.acs.org]
- 11. pubs.acs.org [pubs.acs.org]
- 12. researchgate.net [researchgate.net]
- 13. researchgate.net [researchgate.net]
- 14. Benzamide [webbook.nist.gov]
- 15. benchchem.com [benchchem.com]

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